

An In-depth Technical Guide to the Physical Properties of 4-Nitrocatechol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrocatechol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-Nitrocatechol** (CAS No: 3316-09-4), a significant compound in various research and development fields. The information presented herein is curated to support laboratory work and theoretical investigations.

Physical Properties of 4-Nitrocatechol

4-Nitrocatechol is a yellow to mustard-colored crystalline powder.^{[1][2]} Its physical characteristics are crucial for its handling, formulation, and application in experimental settings.

The melting point and solubility are fundamental parameters for the characterization and application of **4-Nitrocatechol**. The following table summarizes the reported values from various sources.

Physical Property	Value	Source(s)
Melting Point	174-176 °C	PubChem[3]
173-177 °C	ChemicalBook, Thermo Fisher Scientific[1][2][4]	ChemicalBook, Thermo Fisher Scientific[1][2][6][7]
172.0-178.0 °C	Thermo Fisher Scientific[5]	
Water Solubility	Very slightly soluble to Soluble	
Predicted: 7.76 g/L	FooDB[8]	ChemicalBook[1][2][7]
Solubility in Organic Solvents	Soluble in ethanol	
Soluble in acetone	Thermo Fisher Scientific[6]	

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the melting point and solubility of **4-Nitrocatechol**.

The melting point of **4-Nitrocatechol** is determined using the capillary method, a standard technique for organic compounds.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid phase at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **4-Nitrocatechol** sample
- Mortar and pestle

- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of **4-Nitrocatechol** is finely ground using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[9]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[9] This assembly is placed in the heating block of a melting point apparatus.
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[10]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[9]



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Workflow for Melting Point Determination

A general protocol for determining the solubility of **4-Nitrocatechol** in a given solvent involves preparing a saturated solution and quantifying the dissolved solute.

Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a specific temperature to form a saturated solution.

Apparatus and Materials:

- **4-Nitrocatechol** sample
- Selected solvent (e.g., water, ethanol)
- Vials or flasks with secure caps
- Shaking incubator or magnetic stirrer
- Analytical balance
- Centrifuge
- UV-Vis Spectrophotometer or HPLC system

Procedure:

- **Preparation of Supersaturated Solutions:** An excess amount of **4-Nitrocatechol** is added to a known volume of the solvent in a series of vials.
- **Equilibration:** The vials are sealed and agitated in a constant temperature environment (e.g., a shaking incubator) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The solutions are allowed to stand, or are centrifuged, to separate the undissolved solid from the saturated solution.
- **Quantification:** A known volume of the clear supernatant is carefully removed and diluted. The concentration of **4-Nitrocatechol** in the diluted sample is then determined using a suitable analytical technique, such as UV-Vis spectrophotometry (utilizing its chromophore) or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor.



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Workflow for Solubility Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Nitrocatechol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145892#physical-properties-of-4-nitrocatechol-melting-point-solubility]

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